

Personal protective equipment for handling Prasugrel-d5

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Compound of Interest

Compound Name: Prasugrel-d5

Cat. No.: B028027

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Essential Safety and Handling Guide for Prasugrel-d5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Prasugrel-d5**. The following procedural guidance is designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

Hazard Identification and Classification

Prasugrel-d5, a deuterated form of Prasugrel, should be handled with the same precautions as its non-deuterated counterpart. Based on available safety data sheets (SDS) for Prasugrel, the compound is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[\[1\]](#)

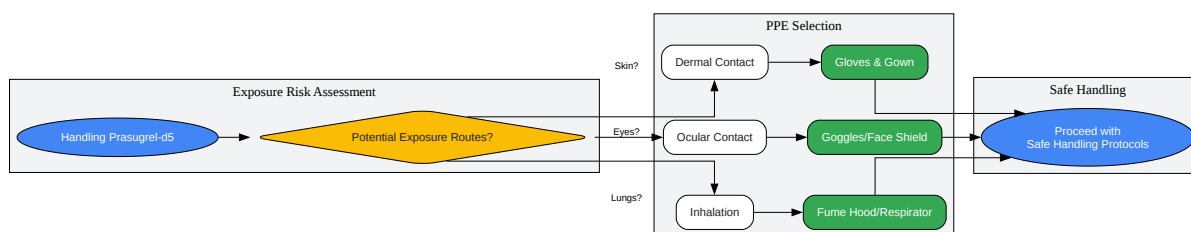
- Specific Target Organ Toxicity — Repeated Exposure (Category 1): Causes damage to organs through prolonged or repeated exposure.[3]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 2): Toxic to aquatic life with long lasting effects.[2][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure during the handling of **Prasugrel-d5**. The selection of PPE should be based on the specific laboratory procedures and the potential for exposure.

Exposure Route	Required PPE	Specifications
Dermal (Skin) Contact	Protective gloves, Lab coat/Gown	Nitrile, neoprene, or latex gloves are recommended.[5] It is strongly recommended that vinyl gloves not be used.[5] Gowns should be resistant to chemical permeation.[6] Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
Ocular (Eye) Contact	Safety glasses with side shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Inhalation	Fume hood or Ventilated enclosure, Respirator	Use only in a well-ventilated area, such as a chemical fume hood.[1][3] For situations with potential for aerosolization and where engineering controls are not sufficient, a NIOSH-approved respirator is necessary.[4]

Below is a diagram illustrating the logical workflow for selecting appropriate PPE based on potential exposure routes.



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Caption: PPE Selection Workflow for Handling **Prasugrel-d5**.

Operational and Disposal Plans

Safe Handling and Engineering Controls

- Ventilation: Always handle **Prasugrel-d5** in a well-ventilated area.[1] A chemical fume hood is the preferred engineering control to minimize inhalation exposure.[3]
- Hygiene: Wash hands thoroughly after handling the compound.[1][4] Do not eat, drink, or smoke in areas where **Prasugrel-d5** is handled or stored.[1][4]
- Avoiding Dust Formation: For solid forms, avoid creating dust.[4] Use appropriate techniques to minimize the generation of airborne particles.
- Storage: Store **Prasugrel-d5** in a tightly closed container in a cool, dry, and well-ventilated place.[4] Store locked up.[1][4] Keep the substance away from heat and sources of ignition.[4]

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a poison center or doctor immediately if you feel unwell.[3][4] Rinse mouth with water.[3][4] Do NOT induce vomiting.
Inhalation	Move the person to fresh air.[1][4] If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][4] Remove contaminated clothing. If skin irritation persists, consult a physician.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.

Spill and Leak Procedures

- Containment: Prevent further leakage or spillage if it is safe to do so.
- Personal Protection: Ensure adequate ventilation and wear appropriate personal protective equipment during cleanup.
- Cleanup: For solid spills, sweep up and shovel into a suitable container for disposal.[4] For liquid spills, absorb with an inert material (e.g., sand, diatomite) and place in a chemical waste container.
- Environmental Precautions: Do not let the product enter drains or waterways, as it is toxic to aquatic life.[4]

Disposal Plan

- Waste Classification: **Prasugrel-d5** and any contaminated materials should be disposed of as hazardous waste.[4]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][4] Do not dispose of down the drain or with regular trash.
- Contaminated PPE: Used personal protective equipment should be considered contaminated and disposed of as hazardous waste.

By adhering to these safety protocols, researchers can minimize risks and ensure the safe handling and disposal of **Prasugrel-d5** in the laboratory.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. sds.edqm.eu [sds.edqm.eu]
- 4. fishersci.com [fishersci.com]
- 5. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pogo.ca [pogo.ca]
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